

# Peroxyoctanoic Acid: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Peroxyoctanoic acid

Cat. No.: B12683353

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Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **peroxyoctanoic acid**. It is intended for informational purposes for qualified professionals. Users should always consult the most current Safety Data Sheet (SDS) provided by their supplier and adhere to all applicable local, state, and federal regulations. Due to a lack of extensive substance-specific data, much of the safety information is extrapolated from structurally related peroxy compounds like peracetic acid and hydrogen peroxide.

## Introduction

**Peroxyoctanoic acid** (POAA), also known as octaneperoxoic acid or percaprylic acid, is an organic peroxide with the chemical formula  $C_8H_{16}O_3$ .<sup>[1]</sup> It belongs to the class of peroxycarboxylic acids and is used as an oxidizing agent and antimicrobial in various industrial applications.<sup>[1][2]</sup> This guide synthesizes the available data on its physical and chemical properties, hazards, and recommended safety protocols to ensure its safe handling in a laboratory setting.

## Hazard Identification and Classification

**Peroxyoctanoic acid** is classified as a hazardous chemical. While a specific GHS classification for the pure substance is not consistently available, it is a component of mixtures that are classified as corrosive and oxidizing.<sup>[3]</sup> Based on data from related peroxy compounds

and risk assessments, the primary hazards are associated with its corrosive and oxidizing properties.

- Skin Corrosion/Irritation: Causes severe skin burns and damage.[3]
- Serious Eye Damage/Irritation: Causes serious eye damage.[3]
- Oxidizing Properties: As an organic peroxide, it can contribute to or intensify fires. Heating may cause a fire or explosion.
- Respiratory Irritation: May cause respiratory irritation.[4]

The U.S. Environmental Protection Agency (EPA) groups **peroxyoctanoic acid** with other peroxy compounds like hydrogen peroxide and peracetic acid for risk assessment, suggesting a similar toxicity profile.[2][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **peroxyoctanoic acid** is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>3</sub>	[1]
Molecular Weight	160.21 g/mol	[1]
CAS Number	33734-57-5	[1]
Appearance	Solid or Liquid	[1]
Melting Point	31 - 32 °C	[1]
Water Solubility	1719 mg/L @ 25 °C (estimated)	[6]
logP	2.46 - 2.9	[1][7]

## Toxicology and Exposure Limits

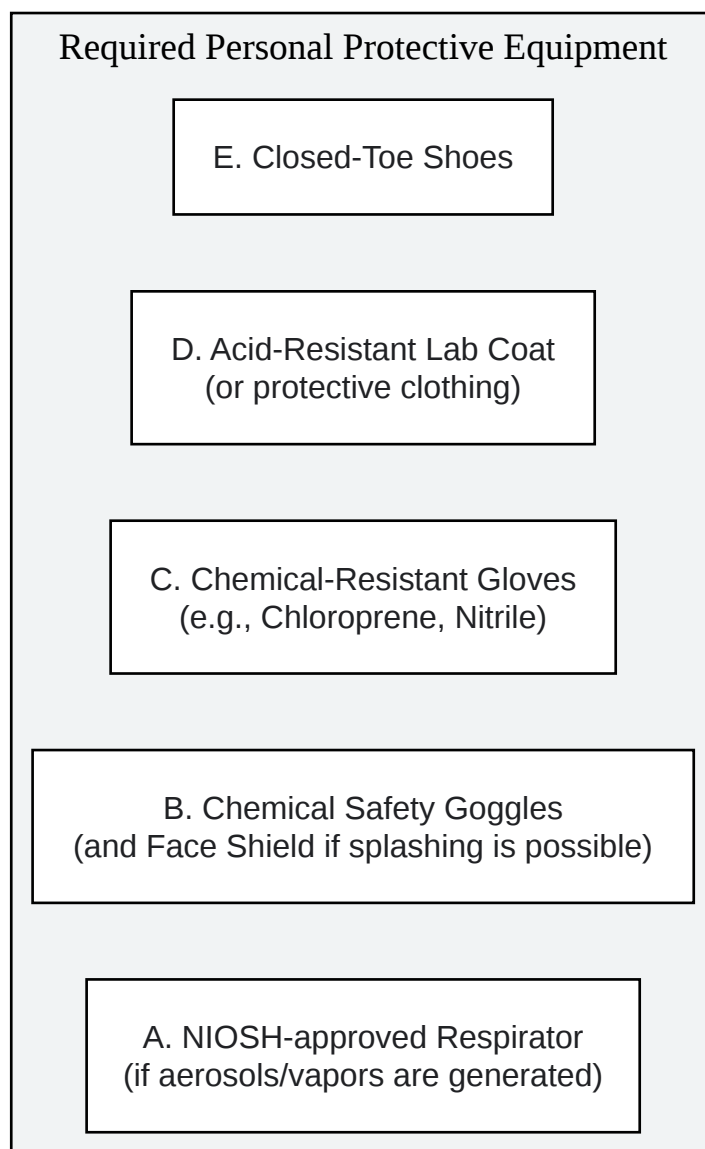
Specific quantitative toxicological data for pure **peroxyoctanoic acid** is limited. For risk assessment purposes, the EPA uses toxicological endpoints for hydrogen peroxide as a surrogate for **peroxyoctanoic acid**.<sup>[5]</sup>

Endpoint	Value	Notes
Acute Oral Toxicity (ATE)	789 mg/kg	Calculated for a mixture containing 1.0-1.3% peroxyoctanoic acid. <sup>[3]</sup>
Acute Dermal Toxicity (ATE)	1859 mg/kg	Calculated for a mixture containing 1.0-1.3% peroxyoctanoic acid. <sup>[3]</sup>
Acute Inhalation Toxicity (ATE)	>20 mg/L	Calculated for a mixture containing 1.0-1.3% peroxyoctanoic acid. <sup>[3]</sup>
Cumulative Estimated Daily Intake (CEDI)	2.5 µg/kg bw/d	From food additive regulations. <sup>[1]</sup>

Currently, there are no established Occupational Exposure Limits (OELs), such as a Permissible Exposure Limit (PEL) or Threshold Limit Value (TLV), specifically for **peroxyoctanoic acid**.

## Personal Protective Equipment (PPE)

A robust PPE protocol is mandatory when handling **peroxyoctanoic acid**. The following diagram outlines the recommended PPE.



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**Figure 1.** Required Personal Protective Equipment (PPE) for handling **peroxyoctanoic acid**.

Always inspect PPE for integrity before use. Contaminated clothing should be removed immediately and laundered by qualified personnel.[8]

## Safe Handling and Storage

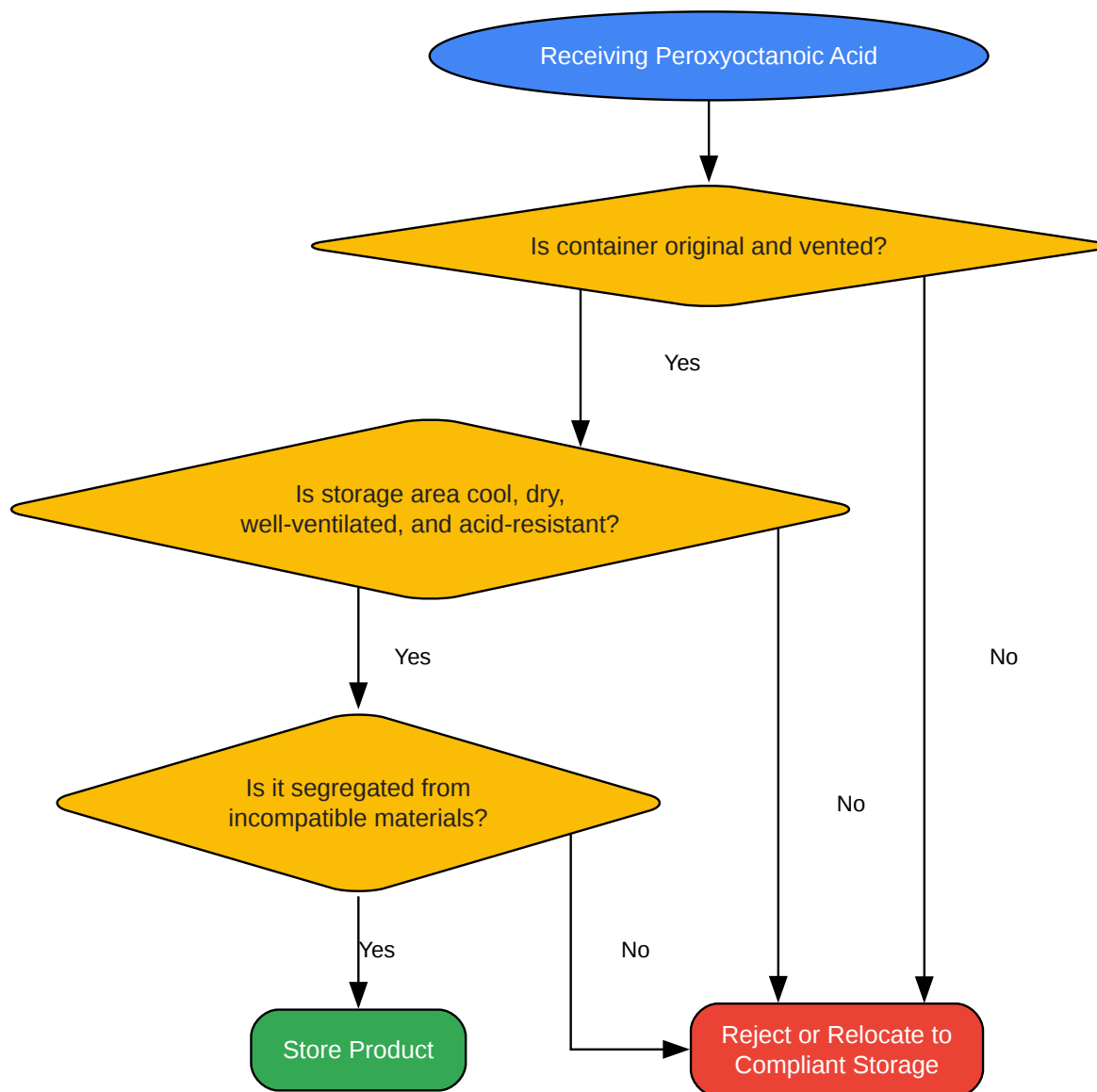
### Handling

- Ventilation: Handle **peroxyoctanoic acid** in a well-ventilated area, preferably within a chemical fume hood, especially if aerosols or vapors can be generated.[\[4\]](#)[\[9\]](#)
- Avoid Contact: Avoid all contact with skin, eyes, and clothing.[\[10\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Incompatible Materials: Avoid contact with combustible materials, strong reducing agents, metals, and bases.[\[9\]](#) Thermal decomposition can generate corrosive vapors and oxygen, which supports combustion.[\[11\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

## Storage

- Container: Store in the original, tightly sealed container.[\[4\]](#) The container must be vented to release pressure from decomposition. Do not store in sealed, unvented containers.[\[12\]](#)
- Location: Store in a cool, dry, well-ventilated, acid-resistant area.[\[4\]](#)
- Segregation: Store away from incompatible materials.
- Temperature: Store at temperatures that do not exceed 30°C (86°F) to maintain product quality and stability.[\[3\]](#) Protect from sunlight.

The following flowchart illustrates the key decision points for safe storage.



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**Figure 2.** Decision flowchart for the safe storage of **peroxyoctanoic acid**.

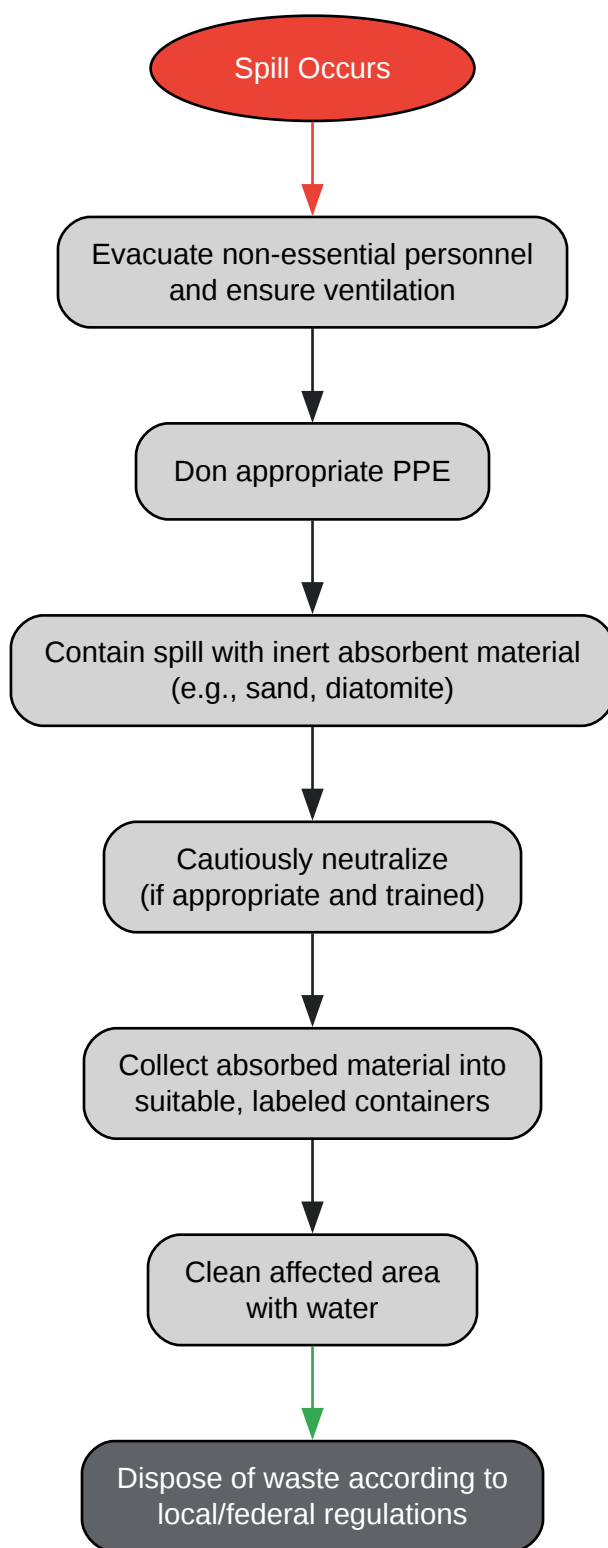
## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush with plenty of water for at least 15-30 minutes, holding eyelids open.[8] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes.[11] Seek immediate medical attention.[4]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[11] If breathing is difficult, provide oxygen. Seek immediate medical attention.[13]
Ingestion	Rinse mouth with water.[11] Do NOT induce vomiting.[11] Give victim water to drink (maximum of two glasses).[4] Seek immediate medical attention.[4]

## Spill and Leak Response

The response to a spill should be handled by trained personnel with appropriate PPE.



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**Figure 3.** General workflow for responding to a **peroxyoctanoic acid** spill.

- Containment: Prevent the spill from entering sewers or waterways.[4]
- Cleanup: Absorb the spill with inert, non-combustible material such as sand, diatomite, or acid binders.[4][8] Do not use combustible materials like sawdust.[4]
- Disposal: Dispose of contaminated material as hazardous waste in accordance with all applicable regulations.[4]

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste. All waste disposal must be performed in compliance with local, state, and federal environmental regulations.[9] Do not return unused material to the original container due to the risk of contamination and decomposition.[12]

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the use of **peroxyoctanoic acid** are not widely available in the public domain. Researchers must develop their own standard operating procedures (SOPs) based on the information contained in this guide, the supplier's SDS, and a thorough risk assessment of their specific experimental setup. All protocols should be reviewed and approved by the institution's environmental health and safety (EHS) department.

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